Troubleshooting low acid generation efficiency in thin films

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Compound of Interest

Compound Name:	*2,4-Bis(trichloromethyl)-1,3,5-triazine*
CAS No.:	*3599-74-4*
Cat. No.:	*B14168683*

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Technical Support Center: Acid Generation in Thin Films

Subject: Troubleshooting Low Acid Generation Efficiency in Chemically Amplified Resists (CARs) Ticket ID: #AG-GEN-001 Assigned Specialist: Senior Application Scientist

Executive Summary

Low acid generation efficiency in thin films—specifically Chemically Amplified Resists (CARs)—is rarely a single-variable failure. It is a breakdown in the Generation-Diffusion-Deprotection cascade.

In Deep Ultraviolet (DUV, 248/193 nm) lithography, efficiency is driven by direct photon absorption. In Extreme Ultraviolet (EUV, 13.5 nm) lithography, efficiency is driven by secondary electron ionization.[1][2] Distinguishing between these two mechanisms is the first step in troubleshooting.

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This guide treats your thin film as a reactive system, isolating issues into three diagnostic modules: Source (The PAG), Transport (The Matrix), and Loss (The Environment).

Diagnostic Module 1: The Source (PAG & Exposure)

Symptoms: Low sensitivity (high dose required), underexposure at standard doses, poor contrast.

Q: Is your PAG absorption matched to the exposure source?

Technical Insight: In DUV, the Photoacid Generator (PAG) must directly absorb photons. If the polymer matrix absorbs too strongly (optical density > 0.4/µm), it "screens" the PAG, preventing activation at the bottom of the film. In EUV, the mechanism changes.[3] Photons ionize the polymer matrix first, generating Secondary Electrons (SE). These low-energy electrons (approx. 0-10 eV) are what actually activate the PAG.

Troubleshooting Steps:

- Check Optical Density (OD): For DUV, ensure the polymer is transparent enough at the exposure wavelength.
- EUV Electron Yield: If using EUV, increasing PAG loading is often necessary to capture secondary electrons.[1][2] Low efficiency here often means the PAG is not capturing the electrons generated by the matrix.
- PAG Aggregation: At high concentrations, PAGs can aggregate (phase separate). Aggregated PAGs have reduced quantum yields due to self-quenching.

Q: Are you experiencing "Cage Effects"?

Technical Insight: Upon excitation, a PAG decomposes into a radical pair. In a rigid polymer matrix (high

), these radicals can recombine before they separate to form the acid, effectively nullifying the exposure. This is the Cage Effect.

Action:

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- Plasticization: Introduce a plasticizer or lower the polymer's

  slightly to facilitate the separation of the photo-generated species.

Diagnostic Module 2: Transport (Diffusion & PEB)

Symptoms: Standing waves, high Line Edge Roughness (LER), resolution blur.

Q: Is the Post-Exposure Bake (PEB) optimized for your Acid Diffusion Length (ADL)?

Technical Insight: Acid generation is useless if the acid cannot move to a deprotection site. However, excessive diffusion causes "image blur." The efficiency of the system (acid generation + deprotection) relies on the catalytic chain length.

The Catalytic Balance:

Where

is the diffusion coefficient and

is the bake time.

Troubleshooting Steps:

- Temperature Scan: Perform a PEB temperature gradient. If efficiency (sensitivity) spikes with temperature, your system is diffusion-limited. The acid is being generated but is trapped.[4]
- Activation Energy: If the deprotection reaction has a high activation energy (

  ), the acid exists but cannot catalyze the reaction. You may need a "High Activation Energy" resist strategy (higher PEB).

Diagnostic Module 3: Environmental Loss (Quenching)

Symptoms: T-topping (insoluble surface layer), footing (insoluble bottom layer).

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Q: Is airborne base contamination neutralizing your acid?

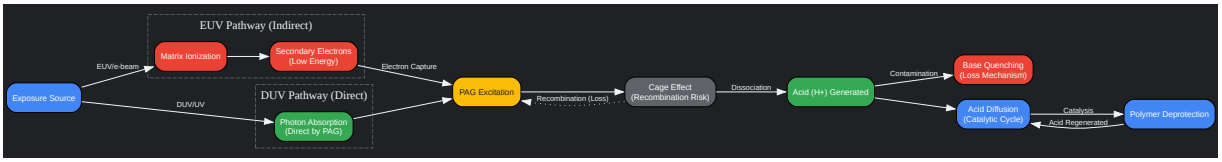
Technical Insight: The most common cause of "apparent" low efficiency is T-topping. Airborne amines (ppb levels) diffuse into the top 10-20 nm of the film and neutralize the generated acid. This looks like low efficiency but is actually surface quenching.

Action:

- The Delay Test: Expose two wafers. PEB one immediately. Let the second sit for 15 minutes before PEB. If the second wafer shows massive efficiency loss or T-topping, you have an environmental base problem.
- Solution: Apply a top-coat barrier or use amine-filtration in the track environment.

Visualizing the Efficiency Pathway

The following diagram illustrates the distinct pathways for DUV vs. EUV acid generation and where failures occur.



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Caption: Figure 1: The dual-pathway mechanism of acid generation. Note the "Secondary Electron" bottleneck in EUV and the "Cage Effect" risk in rigid matrices.

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Standard Operating Protocol: Measuring the Dill C Parameter

To scientifically quantify "efficiency," you must measure the Dill C parameter (the rate constant of PAG decomposition). Do not rely on "dose-to-clear" alone, as it conflates generation with dissolution.

Method: The Standard Addition Technique[5]

Objective: Isolate acid generation quantum yield from dissolution kinetics.

Materials:

- Resist formulation (polymer + PAG).[4][6]
- Standard Base Quencher (e.g., coumarin 6 or dilute TBAH).
- Exposure tool.[1][5][6][7][8][9][10][11]

Protocol:

- Preparation: Prepare 5-7 formulations of your resist with increasing concentrations of the base quencher (e.g., 0, 10, 20, 30, 40 µmol/g).
- Coating: Spin coat films to identical thickness (verify with Ellipsometry).
- Exposure: Expose each wafer with a dose matrix (Open Frame Exposure).
- Measurement: Determine the Dose-to-Clear (

) for each quencher concentration.
- Analysis:
  - Plot Quencher Concentration ([Q]) (y-axis) vs. Dose-to-Clear (

) (x-axis).
  - The relationship follows the equation:

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- For low conversion (linear regime), the slope of the line represents the Acid Generation Efficiency.

- Interpretation:
  - Steep Slope: High efficiency (Good Quantum Yield).
  - Flat Slope: Low efficiency (Poor PAG absorption or electron capture).

Troubleshooting Data Table

Symptom	Probable Root Cause	Verification Test	Corrective Action
High Dose Required (is high)	Low PAG Quantum Yield	UV-Vis: Check PAG absorbance at .[6]	Change PAG to one with higher (extinction coefficient) or electron affinity (EUV).
T-Topping (Surface Skin)	Airborne Base Contamination	Delay Test: Wait 15 mins between Exp and PEB.	Use top-coat or filter amine levels to < 1 ppb.
Standing Waves	Insufficient Diffusion	Simulation: Check if node is at destructive interference.	Increase PEB Temp (+5°C steps) to smooth standing waves.
Poor Contrast (Sloped Walls)	Excessive Acid Diffusion	L/S Line Width: Measure LER.	Add bulky base quencher to limit diffusion length.

References

- Measuring Acid Generation Efficiency (Dill C)
  - Title: Measuring acid generation efficiency in chemically amplified resists with all three beams.

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- Source: Journal of Vacuum Science & Technology B.
- URL:[Link]

- EUV Secondary Electron Mechanism
  - Title: Secondary Electrons in EUV Lithography.[1][2][3][12]
  - Source: ResearchGate / J. Photopolymer Sci. Technol.[13]
  - URL:[Link]
- Base Quenching & T-Topping
  - Title: The Multifunctional Role of Base Quenchers in Chemically Amplified Photoresists.
  - Source: ACS Chemistry of M
  - URL:[Link]
- Acid Diffusion Length Measurement
  - Title: Determination of spot size and acid diffusion length in positive chemically amplified resist.[9]
  - Source: AIP Publishing / J. Vac. Sci. Technol. B.
  - URL:[Link]

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Sources

- 1. Secondary Electrons in EUV Lithography [jstage.jst.go.jp]
- 2. researchgate.net [researchgate.net]

- 3. Detailed Explanation of EUV Photoresist Mechanism - Heynova (Shanghai) New Material Technology CO., Ltd. [heynovachem.com]
- 4. Novel Mechanism-Based Descriptors for Extreme Ultraviolet-Induced Photoacid Generation: Key Factors Affecting Extreme Ultraviolet Sensitivity - PMC [pmc.ncbi.nlm.nih.gov]
- 5. journals.spiedigitallibrary.org [journals.spiedigitallibrary.org]
- 6. Naphthalimide-based nonionic sulfonate photoacid generators: structure–property relationship and sub-30 nm resolution lithography - Industrial Chemistry & Materials (RSC Publishing) DOI:10.1039/D5IM00286A [pubs.rsc.org]
- 7. pubs.aip.org [pubs.aip.org]
- 8. spiedigitallibrary.org [spiedigitallibrary.org]
- 9. pubs.aip.org [pubs.aip.org]
- 10. spiedigitallibrary.org [spiedigitallibrary.org]
- 11. imaging.org [imaging.org]
- 12. pubs.aip.org [pubs.aip.org]
- 13. researchgate.net [researchgate.net]

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